

Confirming CAY10581 specificity for IDO1 over IDO2 or TDO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAY10581

Cat. No.: B15579390

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CAY10581: A Guide to an IDO1-Selective Inhibitor

This guide provides a comprehensive comparison of the inhibitory activity of **CAY10581** against indoleamine 2,3-dioxygenase 1 (IDO1) versus indoleamine 2,3-dioxygenase 2 (IDO2) and tryptophan 2,3-dioxygenase (TDO). The information is intended for researchers, scientists, and drug development professionals working in immunology and oncology.

Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key enzyme in the kynurenine pathway, which is responsible for the catabolism of the essential amino acid tryptophan.[1] In the context of cancer, upregulation of IDO1 in the tumor microenvironment leads to tryptophan depletion and the accumulation of immunosuppressive metabolites, thereby facilitating tumor immune evasion.[2] This makes IDO1 a compelling target for cancer immunotherapy. **CAY10581** is a potent inhibitor of IDO1. However, the human genome contains two other enzymes that catalyze the same rate-limiting step in tryptophan metabolism: IDO2 and TDO.[1] For a therapeutic agent to be effective and minimize off-target effects, it is crucial to understand its selectivity profile against these related enzymes.

Comparative Inhibitory Activity of CAY10581

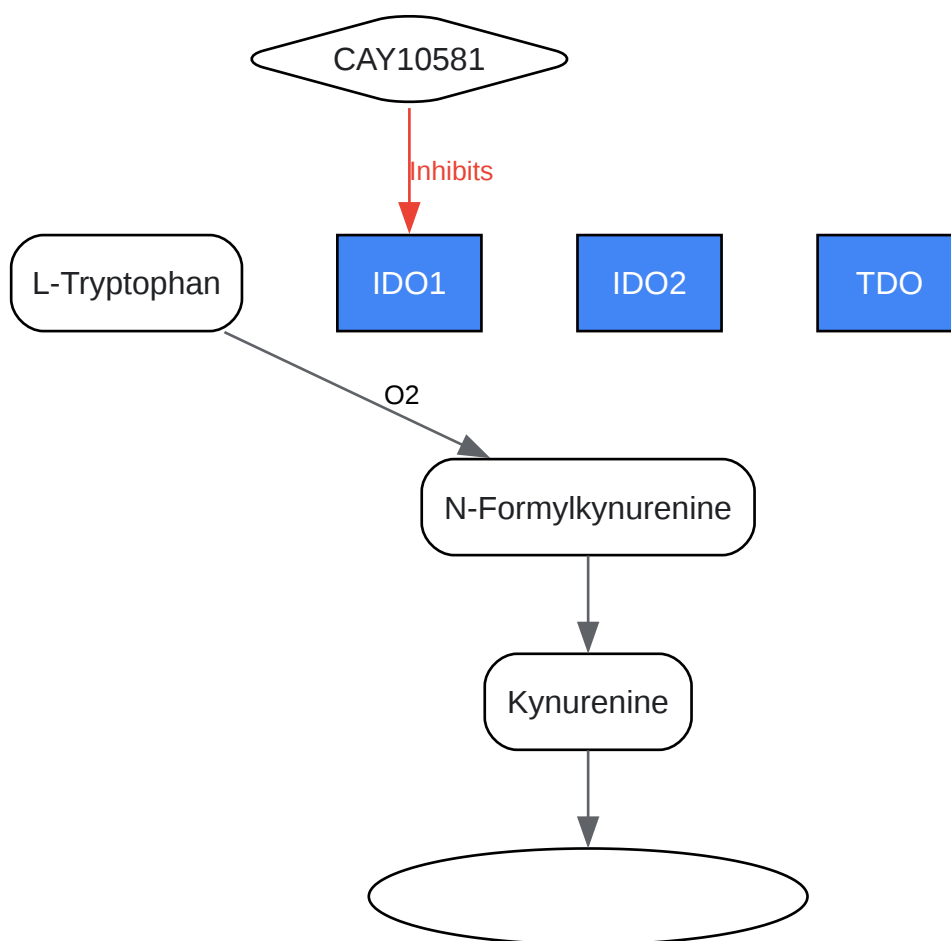
The following table summarizes the available quantitative data on the inhibitory potency of **CAY10581** against IDO1, IDO2, and TDO.

Enzyme	CAY10581 IC50	Assay Type	Reference
IDO1	55 - 59 nM	Biochemical (Recombinant Human)	[3] [4] [5]
	12 nM	Cellular (HeLa cells)	
IDO2	Data not available	-	
TDO	> 10 µM	Biochemical	

Note: While a specific IC50 value for **CAY10581** against IDO2 is not publicly available, research indicates that IDO2 has significantly weaker enzymatic activity compared to IDO1.[\[6\]](#)

Signaling Pathway and Experimental Workflow

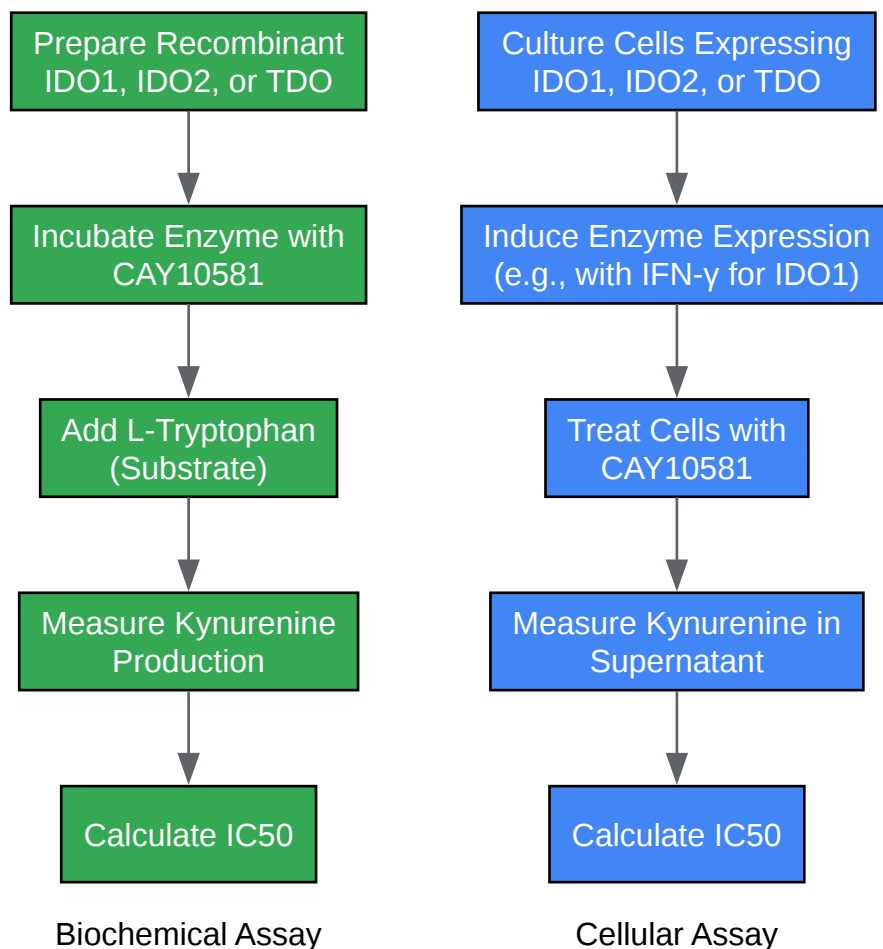
To understand the context of **CAY10581**'s action, it is important to visualize the metabolic pathway it targets and the experimental workflow used to determine its inhibitory activity.



Tryptophan Catabolism via IDO1, IDO2, and TDO

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Tryptophan catabolism pathway and the inhibitory action of **CAY10581** on IDO1.



Workflow for Determining Inhibitor Specificity

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References

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